

Technical Guide: Discovery, Isolation, and Elucidation of "Cevimeline Sulfoxide, trans-"

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Compound of Interest

Compound Name: Cevimeline sulfoxide, trans-

CAS No.: 124751-37-7

Cat. No.: B1458689

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Executive Summary

In the development of Cevimeline Hydrochloride (Evoxac®), a quinuclidine-based muscarinic M1/M3 agonist, the control of oxidative impurities is a critical Critical Quality Attribute (CQA). The sulfur atom within the spiro-oxathiolane ring is highly susceptible to oxidation, yielding two diastereomeric sulfoxides: cis-cevimeline sulfoxide and trans-cevimeline sulfoxide.

While the cis-sulfoxide often forms as the kinetically favored product, the trans-cevimeline sulfoxide (often referred to as Isomer B or metabolite M1 in metabolic studies) presents specific challenges in isolation due to its similar polarity to the parent drug and its potential for interconversion under thermal stress.

This guide details a self-validating protocol for the targeted enrichment, isolation, and structural confirmation of trans-cevimeline sulfoxide. This impurity must be characterized to meet ICH Q3A(R2) and Q3B(R2) thresholds for reporting (>0.10%).

The Chemistry of Degradation

Structural Context

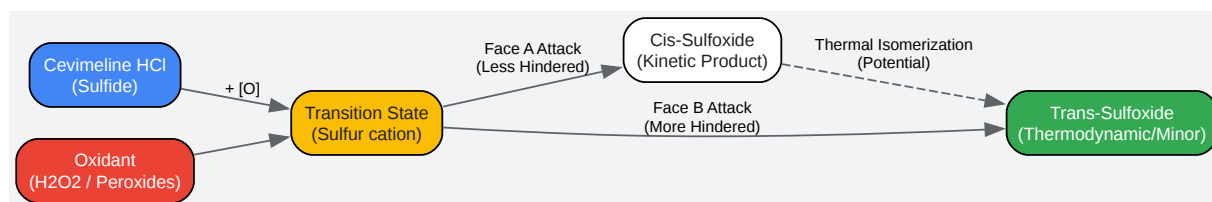
Cevimeline is chemically defined as (+)-cis-2-methylspiro[1,3-oxathiolane-5,3'-quinuclidine].[1] The "cis" designation refers to the spatial relationship between the C2-methyl group and the quinuclidine bridgehead.[2]

When the sulfur atom at position 3 of the oxathiolane ring undergoes oxidation, it becomes a new chiral center.[2] Because the parent molecule is already chiral (rigid spiro-framework), this oxidation yields two diastereomers:

- Cis-Sulfoxide: The oxygen on the sulfur is on the same face as the C2-methyl group.
- Trans-Sulfoxide: The oxygen on the sulfur is on the opposite face relative to the C2-methyl group.

Mechanism of Formation

The formation is driven by electrophilic attack on the sulfur lone pair.[2] The ratio of cis to trans is dictated by steric hindrance from the bulky quinuclidine cage.[2]



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Figure 1: Mechanistic pathway of Cevimeline oxidation yielding diastereomeric sulfoxides.

Protocol: Enrichment and Isolation

To isolate the trans-sulfoxide, we cannot rely on natural shelf-life degradation (which is too slow and low-yield). We must employ Forced Degradation (Stress Testing) to enrich the sample.

Step 1: Oxidative Enrichment

Objective: Generate a crude mixture containing >15% trans-cevimeline sulfoxide.[2]

Reagents:

- Cevimeline HCl (API): 1.0 g
- Hydrogen Peroxide (30% w/w): ACS Grade
- Solvent: Acetonitrile:Water (50:50 v/v)
- Quenching Agent: Sodium Metabisulfite ()

Procedure:

- Dissolution: Dissolve 1.0 g of Cevimeline HCl in 20 mL of Acetonitrile:Water solvent.
- Stressing: Add 2.0 mL of 30% (approx. 5-10 molar equivalents).
- Incubation: Stir at ambient temperature (20-25°C).
 - Critical Insight: Do not heat above 40°C. Higher temperatures promote N-oxide formation (secondary degradation) and ring-opening hydrolysis.
- Monitoring: Analyze aliquots via HPLC every 2 hours.
 - Target: Stop reaction when the parent peak area drops to ~60-70%.^[2] The trans-sulfoxide usually elutes before the parent drug in reverse-phase systems due to increased polarity.
- Quenching: Once the target profile is reached, add 1.0 molar equivalent of Sodium Metabisulfite solution to neutralize excess peroxide.^[2] Stir for 15 minutes.

Step 2: Preparative HPLC Isolation

Objective: Purify the trans-isomer from the parent and cis-isomer.

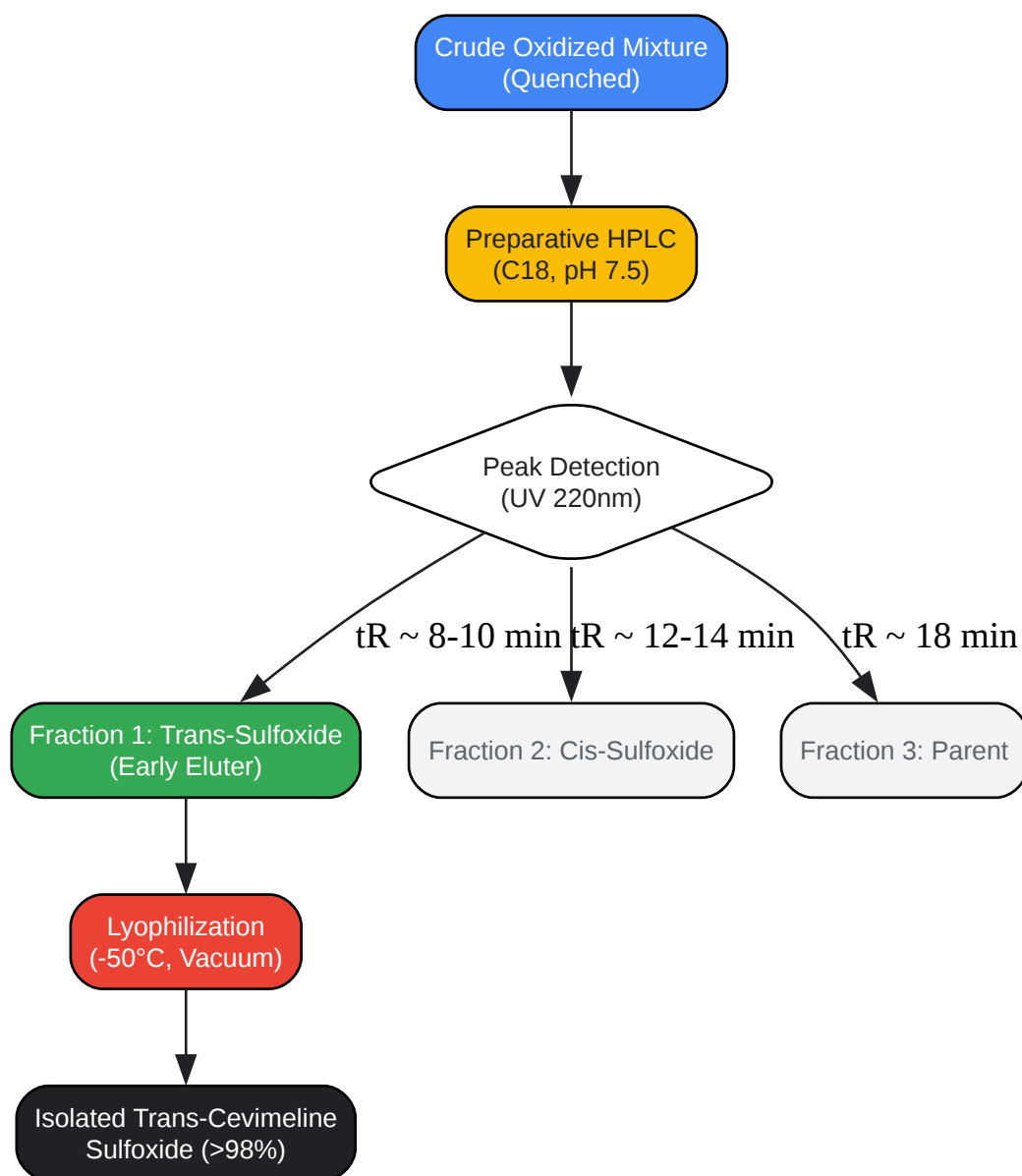
System Parameters:

Parameter	Specification	Causality/Rationale
Column	C18 Prep Column (e.g., Phenomenex Luna, 21.2 x 250 mm, 5 µm)	High surface area required for loading capacity; C18 provides necessary hydrophobic selectivity.
Mobile Phase A	10 mM Ammonium Bicarbonate (pH 7. [2] 5)	Basic pH suppresses protonation of the quinuclidine nitrogen, improving peak shape and retention. [2]
Mobile Phase B	Acetonitrile (ACN)	Organic modifier for elution. [2]
Gradient	5% B to 30% B over 20 mins	Shallow gradient required to resolve the diastereomers (cis vs trans).
Flow Rate	15.0 mL/min	Standard for 21.2 mm ID columns. [2]
Detection	UV @ 220 nm	The sulfoxide moiety has weak absorbance; 220 nm captures the end-absorption of the amine/sulfur.

Workflow:

- Injection: Inject 500 µL of the quenched, filtered crude mixture.
- Collection: Collect fractions based on threshold and slope.
 - Elution Order: Typically: Trans-Sulfoxide
Cis-Sulfoxide
Cevimeline (Parent).
 - Note: Sulfoxides are more polar than sulfides, eluting earlier in Reverse Phase.[\[2\]](#)

- Post-Processing: Pool fractions containing the target peak (>98% purity).
- Lyophilization: Freeze-dry the pooled fractions. Do not use rotary evaporation at high heat to prevent stereochemical inversion.[2]



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Figure 2: Isolation workflow for separating diastereomeric sulfoxides.

Structural Elucidation & Validation

Once isolated, the identity must be confirmed.^[2] The key challenge is distinguishing the trans form from the cis form.

Mass Spectrometry (LC-MS)^[2]

- Technique: ESI+ (Electrospray Ionization, Positive Mode).
- Observation:
 - Parent: m/z 200.1
 - Sulfoxide: m/z 216.1

(Mass shift of +16 Da indicates mono-oxidation).

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for stereochemistry.^[2]

- Solvent:

or

^[2]
- ¹H-NMR Diagnostic Signals:
 - H-2 (Methine next to Methyl): Significant downfield shift compared to parent due to the electron-withdrawing sulfoxide.
 - H-5 (Methylene next to Sulfur): These protons become diastereotopic. In the trans-isomer, the anisotropy of the S=O bond affects the H-5 protons differently than in the cis-isomer.
- NOESY (Nuclear Overhauser Effect Spectroscopy) - The "Smoking Gun":
 - Cis-Sulfoxide: Strong NOE correlation observed between the C2-Methyl protons and the C3'-Quinuclidine bridgehead protons (confirming the cis spiro/methyl relationship is intact) AND specific correlations indicating the Oxygen is on the same face as the methyl.

- Trans-Sulfoxide: The key differentiator is the spatial proximity of the Sulfoxide Oxygen. If the Oxygen is trans to the methyl, it will show NOE correlations to protons on the opposite face of the quinuclidine cage compared to the methyl group.[2]

Data Summary Table[2]

Attribute	Cevimeline HCl (Parent)	Trans-Cevimeline Sulfoxide
Molecular Formula		
Molecular Weight	235.77 (Salt) / 199.31 (Base)	215.31 (Free Base)
RRT (Reverse Phase)	1.00	~0.55 - 0.65 (Elutes Earlier)
Key MS Fragment	m/z 200	m/z 216
Polarity	Moderate	High (due to S=O dipole)

Regulatory & Quality Implications

ICH Q3A/Q3B Compliance

The isolation of trans-cevimeline sulfoxide is not merely academic.[2]

- Reporting Threshold: Any impurity >0.10% must be identified.
- Qualification: If the level exceeds the qualification threshold (0.15% or 1.0 mg/day, whichever is lower), toxicity studies are required.
- Metabolite Exception: Since trans-cevimeline sulfoxide is a known human metabolite (formed by CYP2D6/3A4), it may be considered "qualified" by virtue of patient exposure, potentially reducing the need for separate toxicity studies if the impurity levels in the drug product do not exceed levels observed in plasma.

Stability Indicating Method (SIM)

The isolated standard is required to validate the HPLC method used for release testing.[2] The method must demonstrate Specificity, ensuring the trans-sulfoxide is resolution-separated (

) from the cis-sulfoxide and the N-oxide impurities.

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